

# Ethyl 3-oxohexanoate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Ethyl 3-oxohexanoate

Cat. No.: B043111

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CAS Number: 3249-68-1

This technical guide provides an in-depth overview of **ethyl 3-oxohexanoate**, a versatile  $\beta$ -keto ester with significant applications in chemical synthesis and the flavor and fragrance industry. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical and physical properties, synthesis, key reactions, and its connection to biological signaling pathways.

## Chemical and Physical Properties

**Ethyl 3-oxohexanoate** is a colorless to light yellow liquid with a fruity aroma.<sup>[1]</sup> It is also known by several synonyms, including ethyl butyrylacetate, ethyl 3-oxocaproate, and 3-oxohexanoic acid ethyl ester.<sup>[1][2][3]</sup>

## Table 1: Physical and Chemical Properties of Ethyl 3-oxohexanoate

Property	Value	Reference(s)
CAS Number	3249-68-1	[2][4][5]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	[1][2][4]
Molecular Weight	158.19 g/mol	[2][4]
Appearance	Colorless to light yellow liquid	[1]
Density	0.989 g/mL at 25 °C	[4]
Boiling Point	104 °C at 22 mmHg	[4]
Melting Point	-44 °C	[1]
Refractive Index	n <sub>20</sub> /D 1.427	[4]
Flash Point	90 °C (closed cup)	[4]

**Table 2: Spectroscopic Data Summary**

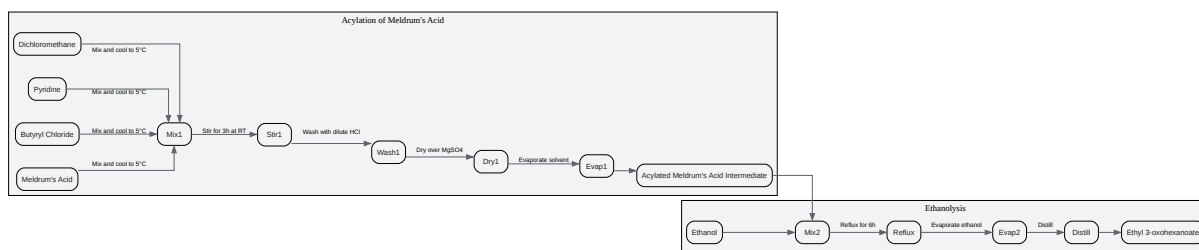
Spectrum Type	Key Features	Reference(s)
<sup>1</sup> H NMR	The proton NMR spectrum shows characteristic signals for the ethyl ester and the hexanoyl chain.	[6]
Mass Spectrum	The mass spectrum provides information on the fragmentation pattern of the molecule.	[7]

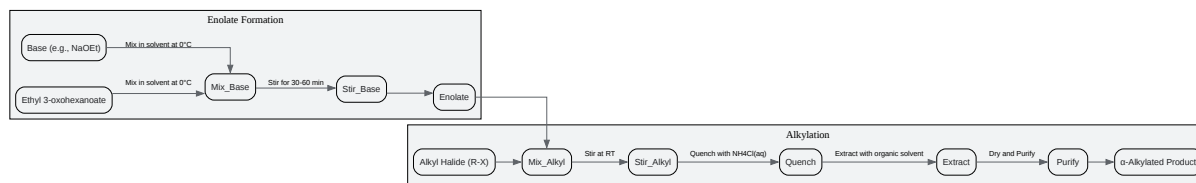
## Synthesis of Ethyl 3-oxohexanoate

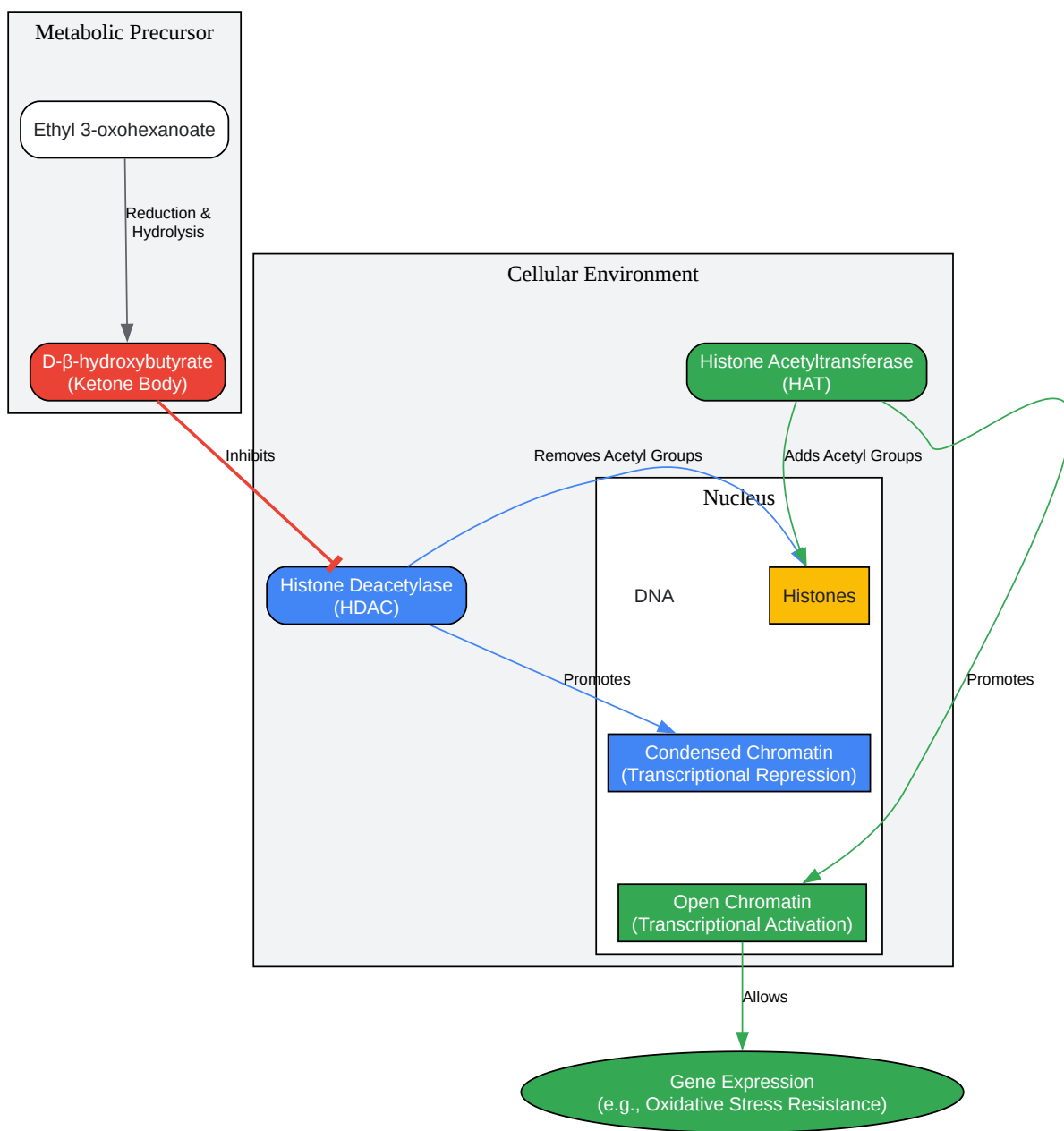
A common and effective method for the synthesis of **ethyl 3-oxohexanoate** involves the acylation of Meldrum's acid (2,2-dimethyl-1,3-dioxane-4,6-dione) with butyryl chloride, followed by ethanolysis.[8]

## Experimental Protocol: Synthesis from Meldrum's Acid[8]

- Acylation of Meldrum's Acid:
  - Dissolve 176 g of Meldrum's acid in 550 ml of dichloromethane and 188 ml of pyridine in a suitable reaction vessel.
  - Cool the mixture to 5°C using an ice-water bath.
  - Add 133 ml of butyryl chloride dropwise to the cooled solution.
  - After the addition is complete, stir the mixture for three hours at room temperature.
  - Wash the resulting solution with a dilute solution of hydrochloric acid.
  - Dry the organic layer over magnesium sulfate and evaporate the solvent under vacuum to yield an oil.
- Ethanolysis:
  - Dissolve the obtained oil in 700 ml of ethanol.
  - Reflux the mixture for six hours.
  - Evaporate the ethanol under vacuum.
  - Distill the residue to obtain pure **ethyl 3-oxohexanoate**.







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